

Safety and Handling of 3-Benzylxyaniline: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Benzylxyaniline**

Cat. No.: **B072059**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is synthesized from publicly available safety data sheets and scientific literature. It is not exhaustive and should be supplemented with institutional safety protocols and a thorough review of the most current Safety Data Sheet (SDS) for **3-Benzylxyaniline** before handling.

Introduction

3-Benzylxyaniline is an aromatic amine utilized as a building block in the synthesis of various organic molecules, including pharmaceuticals and dyes. Its chemical structure, featuring a benzylxy group on an aniline backbone, imparts specific reactivity and properties. However, like many aromatic amines, it is presumed to pose significant health and safety risks. This guide provides a comprehensive overview of the known safety data, handling procedures, and emergency protocols to ensure its safe use in a laboratory setting. Due to the limited availability of specific toxicological data for **3-Benzylxyaniline**, this guide incorporates information from structurally related and parent compounds, such as aniline, to provide a thorough assessment of potential hazards.^[1]

Physicochemical and Toxicological Data

Quantitative data for **3-Benzylxyaniline** is summarized below. It is critical to note the absence of specific LD50 and LC50 values for this compound. The provided toxicity data for aniline

serves as a conservative reference.

Table 1: Physicochemical Properties of **3-Benzylxylaniline**

Property	Value	Source
CAS Number	1484-26-0	
Molecular Formula	C ₁₃ H ₁₃ NO	[2]
Molecular Weight	199.25 g/mol	[2]
Appearance	Pale brown solid/powder	[3]
Melting Point	63-67 °C (lit.)	[2][3]
Boiling Point	170 °C (at 3 Torr)	[2][3]
Density	1.129 ± 0.06 g/cm ³ (Predicted)	[2][3]
Solubility	Soluble in Methanol	[2][3]
Flash Point	184.4 °C	[3]
Vapor Pressure	1.91E-05 mmHg at 25°C	[3]

Table 2: GHS Hazard Classification for **3-Benzylxylaniline**

Hazard Class	Hazard Category	Signal Word	Hazard Statement	Source
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation	[4] [5]
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation	[4] [5]
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation	[4] [5]

Note: The GHS classification is based on aggregated data from multiple suppliers and may vary.[\[4\]](#) It is imperative to consult the specific SDS from your supplier.

Table 3: Acute Toxicity Data for Aniline (CAS No. 62-53-3) - Representative Data

Exposure Route	Species	LD50/LC50 Value	Source
Oral	Rat	250 mg/kg	[1]
Inhalation	Rat	250 ppm (4h)	[1]
Dermal	Rabbit	820 mg/kg	[1]

Experimental Protocols

Safe Handling Protocol

This protocol outlines the essential steps for the safe handling of **3-Benzylxyaniline** in a laboratory setting.

Objective: To handle **3-Benzylxyaniline** while minimizing exposure to personnel and preventing contamination of the work environment.

Materials:

- **3-Benzylxyaniline**
- Appropriate solvent(s)
- Chemical-resistant container for waste
- Inert absorbent material (e.g., vermiculite, sand) for spills[6]
- Decontamination solution (e.g., mild detergent and water)

Equipment:

- Certified chemical fume hood
- Analytical balance
- Glassware
- Personal Protective Equipment (PPE) - see section 4

Procedure:

- Pre-Handling Preparations:
 - Review the Safety Data Sheet (SDS) for **3-Benzylxyaniline**.
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Designate a specific area within the fume hood for handling the compound.
 - Ensure an eyewash station and safety shower are readily accessible.[1]
 - Prepare all necessary equipment and materials before starting work.
 - Verify that appropriate waste containers are available and properly labeled.
- Donning Personal Protective Equipment (PPE):

- Wear a lab coat, ensuring it is fully buttoned.
- Put on chemical safety goggles and a face shield.
- Wear two pairs of chemically resistant gloves (e.g., nitrile or neoprene).[6]
- If there is a risk of aerosol generation outside a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[1]

- Handling and Dispensing:
 - Conduct all manipulations of **3-Benzylxyaniline**, including weighing and transferring, within the certified chemical fume hood.
 - Avoid inhalation of dust or vapors.[1]
 - Avoid contact with skin and eyes.[1]
 - Use a spatula for transferring the solid compound.
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
 - Keep containers tightly closed when not in use.[1]

- Post-Handling Procedures:
 - Decontaminate all surfaces and equipment used with a suitable solvent and then a mild detergent solution.
 - Dispose of all contaminated materials (e.g., pipette tips, weighing paper, gloves) in a designated hazardous waste container.
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.
 - Wash hands thoroughly with soap and water after handling the compound.[1]

Chemical Waste Disposal Protocol

This protocol describes the chemical degradation of aromatic amine waste. This procedure should only be performed by trained personnel.

Objective: To chemically degrade **3-Benzylxyaniline** waste into less harmful substances before disposal.

Materials:

- **3-Benzylxyaniline** waste
- Sulfuric acid (concentrated)
- Potassium permanganate
- Sodium bisulfite (for quenching)
- Water

Procedure:

- Preparation of Reagents (in a fume hood):
 - Prepare a 1.7 N sulfuric acid solution by slowly adding the required volume of concentrated sulfuric acid to water. Always add acid to water.[\[7\]](#)
 - Prepare a 0.2 M potassium permanganate solution.[\[7\]](#)
- Degradation:
 - In a suitably sized flask, dissolve the **3-Benzylxyaniline** waste in the 1.7 N sulfuric acid solution. The recommended ratio is approximately 0.01 mol of the amine per 3 liters of sulfuric acid solution.[\[7\]](#)
 - While stirring, slowly add the 0.2 M potassium permanganate solution. A 1-liter volume is suggested for the aforementioned scale.[\[7\]](#)
 - Allow the reaction mixture to stand at room temperature for at least 8 hours to ensure complete oxidation.[\[7\]](#)

- Quenching and Disposal:
 - After the reaction is complete, quench any excess permanganate by the slow addition of sodium bisulfite until the purple color disappears.
 - Neutralize the solution with a suitable base (e.g., sodium carbonate) before disposing of it in accordance with local, state, and federal regulations.

Safety and Hazard Management

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **3-Benzylloxyaniline**.

- Eye and Face Protection: Chemical safety goggles with side shields are the minimum requirement. A face shield should be worn over the goggles, especially when there is a risk of splashing.[\[8\]](#)
- Skin Protection: A lab coat must be worn and fully buttoned.[\[8\]](#) Long pants and closed-toe shoes are required.[\[8\]](#)
- Hand Protection: Wear double-layered, chemical-resistant gloves (e.g., nitrile or neoprene).[\[6\]](#) Inspect gloves for any signs of degradation before use and change them frequently.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood. If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[1\]](#)

Storage and Incompatibilities

- Store **3-Benzylloxyaniline** in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep the container tightly sealed and properly labeled.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Spill and Exposure Procedures

Spill Response:

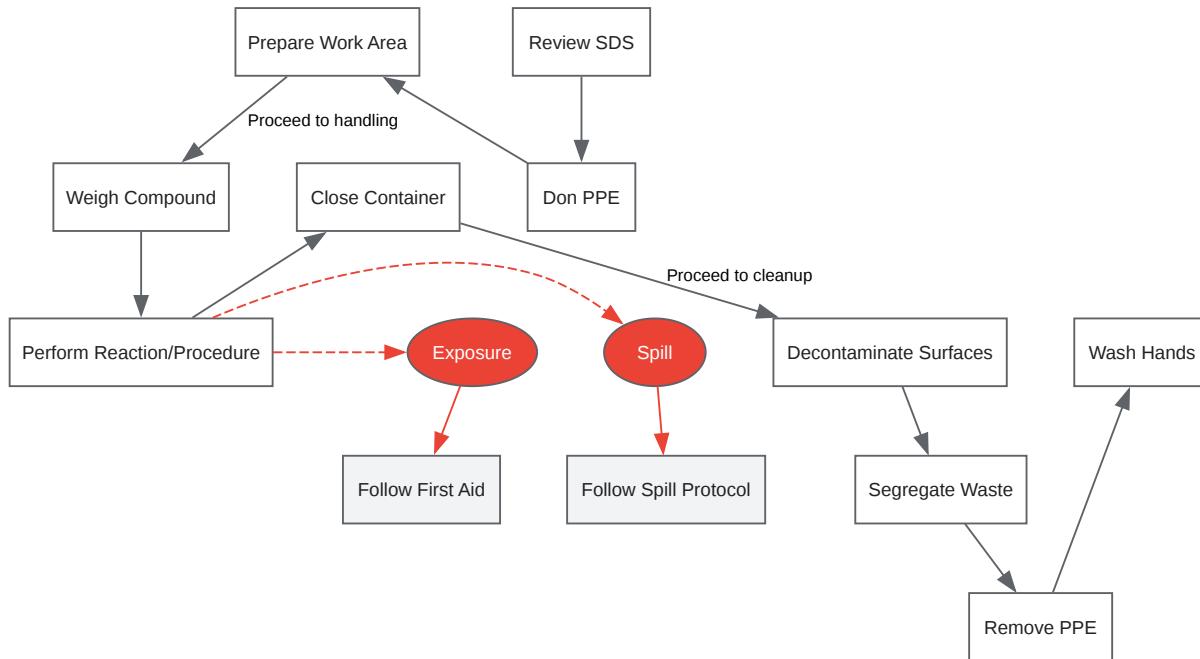
- Small Spill: If a small amount is spilled within a fume hood, absorb it with an inert material like vermiculite or sand.[\[6\]](#) Collect the contaminated material in a sealed, labeled container for hazardous waste disposal. Decontaminate the area with a suitable solvent and then wash with soap and water.
- Large Spill: Evacuate the area immediately.[\[6\]](#) Secure the location and prevent entry. Contact your institution's Environmental Health and Safety (EH&S) department or emergency response team.

First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately.[\[9\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[10\]](#) Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[\[6\]](#)[\[11\]](#) Seek medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[\[6\]](#)[\[11\]](#) Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[9\]](#)

Visualizations

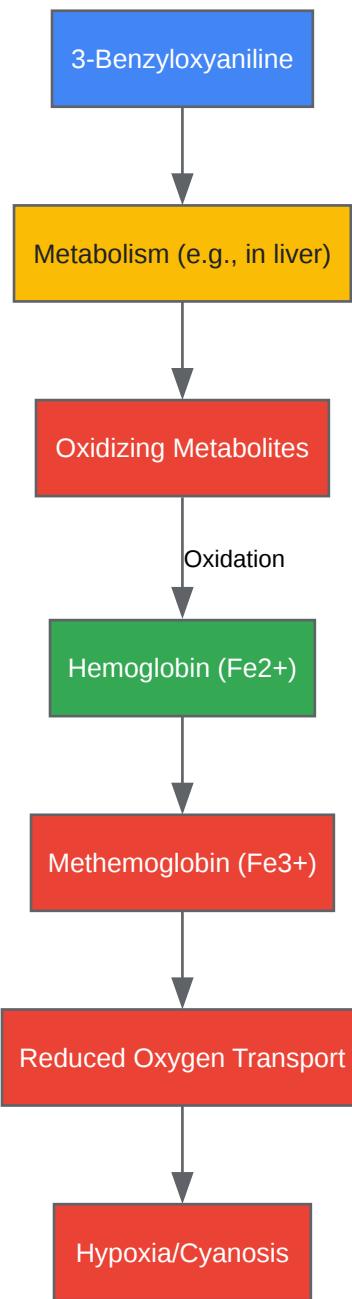
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **3-Benzylxyaniline**.

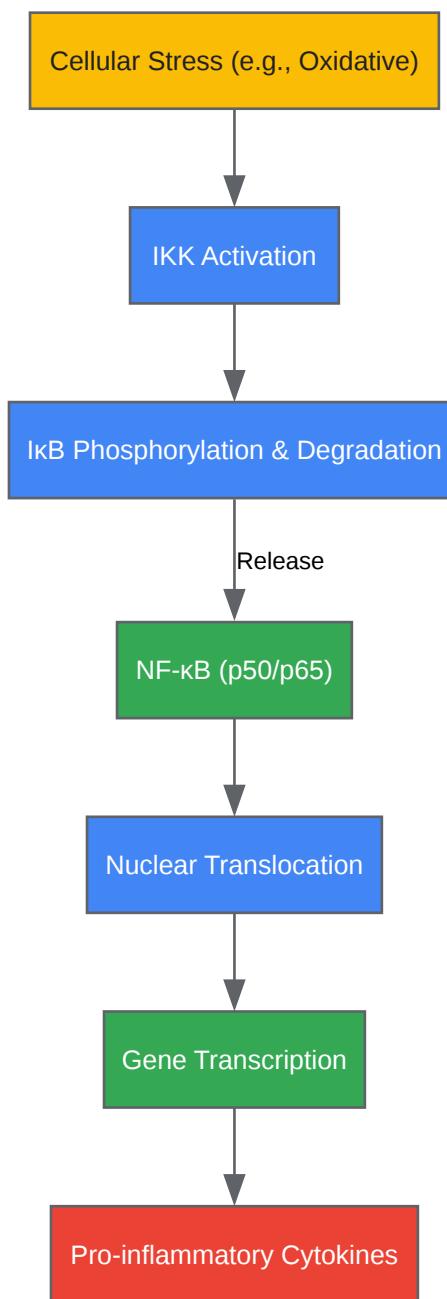
Potential Toxicological Pathway: Methemoglobin Formation



[Click to download full resolution via product page](#)

Caption: Postulated toxicological mechanism based on aniline toxicity.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Conceptual Signaling Pathway: Potential for Inflammatory Response



[Click to download full resolution via product page](#)

Caption: Conceptual NF-κB pathway, potentially activated by cellular stress.[16][17][18][19][20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 3-BENZYLOXYANILINE | 1484-26-0 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. 3-Benzylxyaniline | C13H13NO | CID 92892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-苄氧基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 7. rtong.people.ust.hk [rtong.people.ust.hk]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. ANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. Aniline | Medical Management Guidelines | Toxic Substance Portal | ATSDR [www.cdc.gov]
- 11. scribd.com [scribd.com]
- 12. Aniline-induced refractory methemoglobinemia in polytrauma: successful management with erythrocytapheresis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Methemoglobinemia: Practice Essentials, Background, Pathophysiology [emedicine.medscape.com]
- 14. Methemoglobin Formation and Characterization Hemoglobin Adducts of Carcinogenic Aromatic Amines and Heterocyclic Aromatic Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
- 16. researchgate.net [researchgate.net]
- 17. creative-diagnostics.com [creative-diagnostics.com]
- 18. The Nuclear Factor NF- κ B Pathway in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 19. NF- κ B Signaling | Cell Signaling Technology [cellsignal.com]
- 20. NF- κ B - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Safety and Handling of 3-Benzylxyaniline: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072059#safety-and-handling-of-3-benzylxyaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com